

Technical Guide: Natural Occurrence and Characterization of (R)-2-Propylpyrrolidine

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Compound of Interest

Compound Name: Pyrrolidine, 2-propyl-, (R)-

CAS No.: 86661-34-9

Cat. No.: B11750335

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Executive Summary

(R)-2-propylpyrrolidine (CAS: 86661-34-9) is a low-molecular-weight piperidine-like alkaloid found primarily in the venom of myrmicine ants (e.g., *Solenopsis*, *Monomorium*) and, to a lesser extent, in specific angiosperms (*Ruspolia*, *Pelargonium*). Unlike its piperidine cousins (solenopsins), this five-membered ring structure exhibits distinct nicotinic acetylcholine receptor (nAChR) modulation profiles. This guide synthesizes the chemotaxonomy, polyketide-based biosynthesis, and isolation protocols required for its study in drug discovery and chemical ecology.

Chemical Identity & Stereochemistry

The biological activity of 2-propylpyrrolidine is highly dependent on its stereochemistry. The (R)-enantiomer is the naturally dominant form in specific ant venoms, whereas the (S)-enantiomer is often associated with plant-derived proline derivatives.

Property	Data
IUPAC Name	(2R)-2-propylpyrrolidine
Molecular Formula	C ₇ H ₁₅ N
Molecular Weight	113.20 g/mol
Chirality	(R)-configuration at C2
Physical State	Volatile, colorless liquid (free base)
pKa	~10.5 (estimated)
Solubility	Soluble in organic solvents (CHCl ₃ , MeOH); Water soluble as salt

Natural Occurrence

Entomological Sources (Primary)

The most abundant source of (R)-2-propylpyrrolidine is the venom of ants in the subfamily Myrmicinae.

- Genus *Solenopsis* (Fire Ants): While *Solenopsis invicta* is famous for piperidines (solenopsins), minor alkaloid fractions often contain pyrrolidines. The "fugax" group of *Solenopsis* (thief ants) is particularly noted for producing 2-alkylpyrrolidines as offensive toxins to repel brood-raiding competitors.
- Genus *Monomorium*: Species such as *Monomorium latinode* produce a cocktail of 2,5-dialkylpyrrolidines and simple 2-alkylpyrrolidines. The (R)-configuration is biosynthetically favored in these acetogenin-derived pathways.

Botanical Sources (Secondary)

In the plant kingdom, the propyl-pyrrolidine motif often appears as a core substructure of more complex alkaloids.

- *Ruspolia hypercrateriformis* (Acanthaceae): Contains norruspolinone (1-(pyrrolidin-2-yl)propan-2-one). Biogenic reduction of the ketone side chain yields the propyl moiety.

- Pelargonium spp.[1] (Geraniaceae): Specific cultivars produce tyramine-derived pyrrolidines where the propyl chain serves as a lipophilic anchor, enhancing membrane permeability.

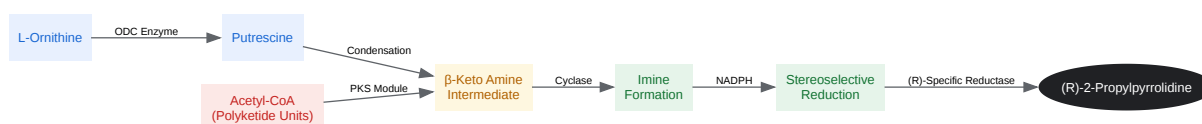
Biosynthetic Pathways

The biosynthesis of (R)-2-propylpyrrolidine diverges from the classical tropane alkaloid pathway. Instead of deriving solely from the amino acid ornithine, it follows a mixed polyketide-amino acid pathway.

Mechanism

- Precursor Formation: L-Ornithine is decarboxylated to putrescine (or cyclized directly).
- Polyketide Extension: Acetyl-CoA units are added via a Polyketide Synthase (PKS) module to form a β -keto chain.
- Cyclization & Reduction: The nitrogen attacks the carbonyl chain, followed by stereoselective reduction to yield the (R)-pyrrolidine ring.

Pathway Visualization



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Caption: Biosynthetic route combining ornithine decarboxylation and polyketide chain extension to form the (R)-pyrrolidine core.

Pharmacology & Toxicology

Mechanism of Action

(R)-2-propylpyrrolidine acts as a neuromuscular blocker.

- Target: Nicotinic Acetylcholine Receptors (nAChRs).
- Mode: Non-competitive antagonism. The lipophilic propyl tail allows the molecule to lodge within the ion channel pore, blocking Na^+/K^+ flux even when acetylcholine is bound.
- Effect: In insects, this causes rapid paralysis (venom function). In mammals, it can cause dermal necrosis and neurotoxicity at high concentrations.

Toxicology Profile

- Dermal: Highly irritating; capable of causing "fire ant-like" pustules.
- Systemic: Hemolytic activity is lower than that of solenopsins (piperidines), making it a more specific neurotoxin.

Experimental Protocols

Isolation from Biological Matrix

This protocol is designed for isolation from ant venom or plant lipid fractions.

Reagents: Methanol, HCl (1M), NaOH (1M), Dichloromethane (DCM).

- Extraction: Macerate biological material in Methanol (1:10 w/v) for 24 hours. Filter.
- Acidification: Evaporate MeOH. Resuspend residue in 0.1M HCl (pH < 3).
 - Logic: Protonates the alkaloid (R-NH_2^+), making it water-soluble and separating it from neutral lipids.
- Lipid Wash: Wash the acidic aqueous layer with Hexane (3x) to remove fats/waxes. Discard Hexane.
- Basification: Adjust aqueous phase to pH > 11 using 1M NaOH.
 - Logic: Deprotonates the alkaloid to its free base form (organic soluble).
- Extraction: Extract the basic aqueous phase with DCM (3x).

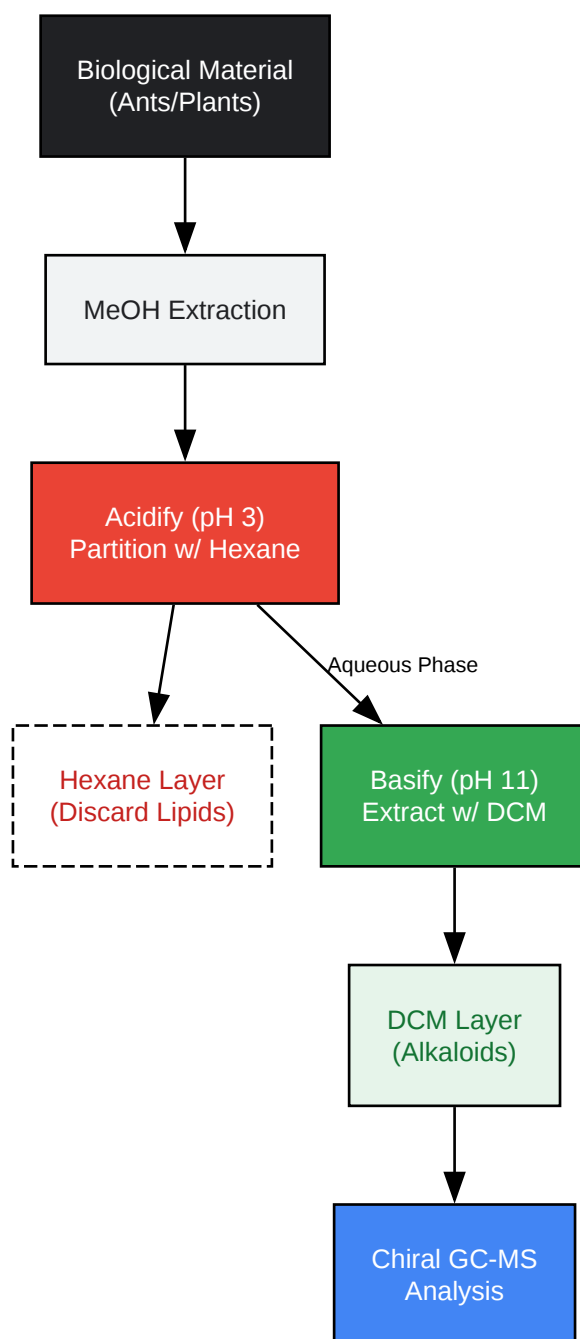
- Drying: Dry combined DCM layers over anhydrous Na_2SO_4 and concentrate in vacuo.

Analytical Characterization (GC-MS)

To distinguish the (R) enantiomer from the (S) form, chiral derivatization is required.

- Column: Chiral Cyclodextrin-based capillary column (e.g., Cyclosil-B).
- Derivatization Agent: (S)-N-Trifluoroacetyl-propyl chloride (TPC).
- Procedure: React crude extract with TPC. The resulting diastereomers ((R,S) vs (S,S)) will have distinct retention times on GC.

Isolation Workflow Diagram



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Caption: Acid-base fractionation workflow to isolate alkaloid free bases from neutral lipid contaminants.

References

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Sources

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